

Personal protective equipment for handling Tetrahydro-2H-pyran-4-yl methanesulfonate

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Compound of Interest

Compound Name: *Tetrahydro-2H-pyran-4-yl
methanesulfonate*

Cat. No.: *B134751*

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Essential Safety and Handling Guide for Tetrahydro-2H-pyran-4-yl methanesulfonate

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety protocols and logistical plans for the handling of **Tetrahydro-2H-pyran-4-yl methanesulfonate** (CAS No. 134419-59-3). Adherence to these procedures is critical for ensuring personnel safety and minimizing environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

Tetrahydro-2H-pyran-4-yl methanesulfonate is classified with the following hazard statements:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Due to these hazards, the use of appropriate Personal Protective Equipment (PPE) is mandatory. The following table summarizes the recommended PPE for handling this compound.

Operation	Required Personal Protective Equipment
Weighing and Solution Preparation	Primary Eye Protection: Chemical splash goggles meeting ANSI Z87.1 standards. Secondary Eye and Face Protection: Face shield worn over safety goggles. Gloves: Double-gloving with nitrile or neoprene gloves. Immediately change gloves if contaminated. Body Protection: Fully buttoned, flame-resistant laboratory coat. Respiratory Protection: All handling of the solid compound should be conducted in a certified chemical fume hood to avoid inhalation of dust.
Chemical Reactions and Work-up	Primary Eye Protection: Chemical splash goggles. Secondary Eye and Face Protection: Face shield is required, especially when there is a risk of splashing. Gloves: Double-gloving with chemically resistant gloves (e.g., nitrile or neoprene). Consult the glove manufacturer's compatibility chart for the specific solvents being used. Body Protection: Flame-resistant laboratory coat. A chemical-resistant apron is recommended for larger-scale operations.
Waste Disposal	Primary Eye Protection: Chemical splash goggles. Gloves: Two pairs of chemically resistant gloves. Body Protection: Laboratory coat.

Operational Plan: Step-by-Step Handling and Storage

2.1. Preparation

- **Risk Assessment:** Before commencing any work, conduct a thorough risk assessment for the planned experiment.
- **Gather Materials:** Ensure all necessary equipment, including the chemical, solvents, glassware, and clearly labeled waste containers, are readily available.
- **PPE Inspection:** Inspect all PPE for any signs of damage or contamination before use.
- **Fume Hood Verification:** Confirm that the chemical fume hood is functioning correctly.

2.2. Handling

- **Controlled Dispensing:** All manipulations of **Tetrahydro-2H-pyran-4-yl methanesulfonate**, especially the solid form, must be performed within a certified chemical fume hood to minimize the risk of inhalation.
- **Avoid Contact:** Handle the chemical with care to prevent contact with skin, eyes, and clothing.
- **Grounding:** When transferring the solid, take precautionary measures against static discharge.

2.3. Storage

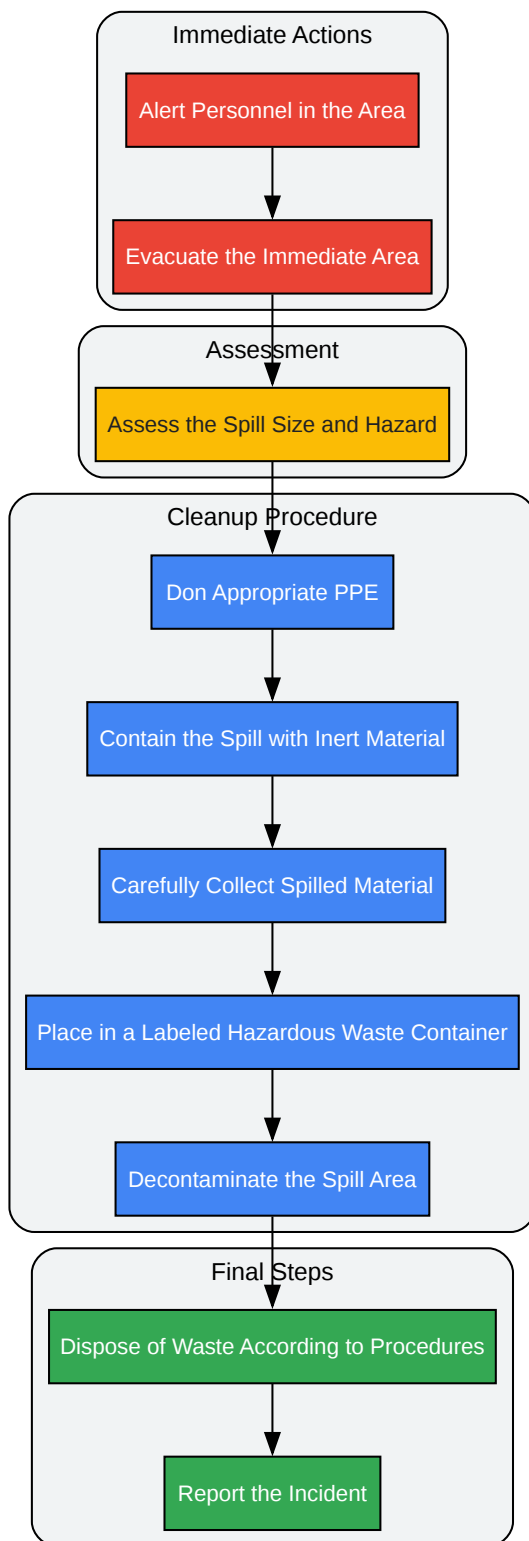
- **Container:** Keep the container tightly closed in a dry, cool, and well-ventilated place.
- **Inert Atmosphere:** Store under an inert atmosphere at room temperature.^[1]
- **Incompatibilities:** Keep away from strong oxidizing agents.

Emergency Procedures: Spill and Exposure

3.1. Spill Response

In the event of a spill, follow the workflow outlined below.

Workflow for Handling a Chemical Spill

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References

- 1. Tetrahydro-2H-pyran-4-yl methanesulfonate | 134419-59-3 [sigmaaldrich.com]
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